

# Fundamental Properties of SnF<sub>4</sub>

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## Compound Focus: Tetrafluorostannane

CAS No.: 7783-62-2

Cat. No.: S573210

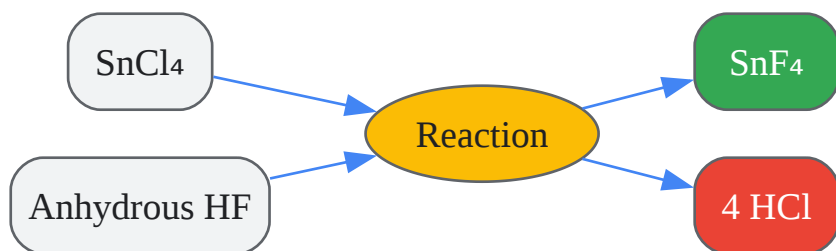
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The table below summarizes the key physical and chemical characteristics of Tin(IV) Fluoride [1] [2].

Property	Value / Description
Chemical Formula	SnF <sub>4</sub>
Molar Mass	194.70 g/mol [2]
Appearance	White solid [1] [2]
Density	4.78 g/cm <sup>3</sup> [1] [2]
Melting Point	> 700 °C (sublimes) [1] [2]
Crystal Structure	Tetragonal (octahedrally coordinated tin) [1]
Hazards	Harmful if swallowed, in contact with skin, or inhaled (H302, H312, H332) [2]

## Synthesis and Experimental Protocols

A common laboratory synthesis method involves the reaction of tin(IV) chloride with anhydrous hydrogen fluoride [1].



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*Diagram of the core synthesis reaction for SnF<sub>4</sub>.*

### Detailed Synthesis Procedure [1]:

- **Reaction:** Combine tin(IV) chloride (SnCl<sub>4</sub>) with an excess of anhydrous hydrogen fluoride (HF).
- **Balanced Equation:**  $\text{SnCl}_4 + 4 \text{HF} \rightarrow \text{SnF}_4 + 4 \text{HCl}$
- **Key Considerations:** The reaction must be performed using **strict anhydrous conditions** and standard safety protocols for handling highly corrosive and toxic HF gas.

## Chemical Behavior and Complex Formation

SnF<sub>4</sub> is a strong Lewis acid and behaves differently from the other tin(IV) halides [3] [1] [4].

- **Reaction with Fluoride Salts:** When treated with alkali metal fluorides like KF, SnF<sub>4</sub> forms families of hexafluorostannates(IV) (e.g., K<sub>2</sub>SnF<sub>6</sub>), where the tin is in an octahedral geometry [1].
- **Formation of Adducts:** Unlike the monomeric, tetrahedral SnCl<sub>4</sub>, SnBr<sub>4</sub>, and SnI<sub>4</sub>, solid SnF<sub>4</sub> has a polymeric structure. However, it can form monomeric adducts with Lewis bases. A key synthon is [SnF<sub>4</sub>(MeCN)<sub>2</sub>], prepared from SnF<sub>2</sub> and I<sub>2</sub> in acetonitrile, which can then be used to generate a wide range of complexes by displacing the MeCN ligands [3] [4].
- **Cation Formation:** Treatment of neutral SnF<sub>4</sub> adducts (e.g., [SnF<sub>4</sub>(PMe<sub>3</sub>)<sub>2</sub>]) with a halide abstractor like trimethylsilyl triflate (TMSOTf) can yield rare **fluorotin(IV) cations** (e.g., [SnF<sub>3</sub>(PMe<sub>3</sub>)<sub>2</sub>]<sup>+</sup> and [SnF<sub>2</sub>(PMe<sub>3</sub>)<sub>2</sub>(OTf)]<sup>+</sup>). These complexes are often unstable in solution and may decompose, sometimes forming tin(II) species [4].

## Key Insights for Researchers

- **Distinctive Chemistry:** SnF<sub>4</sub>'s high melting point and polymeric structure make it a stronger and less volatile Lewis acid compared to other SnX<sub>4</sub> halides. This influences its reactivity and the stability of its complexes [3] [1].

- **Handling and Stability:** SnF<sub>4</sub> is **moisture-sensitive** and hydrolyzes readily. All synthetic and handling procedures must be conducted under inert, anhydrous conditions (e.g., using Schlenk lines or gloveboxes) [4].
- **Analytical Techniques:** Common characterization methods include **multinuclear NMR** (<sup>19</sup>F, <sup>119</sup>Sn), **IR spectroscopy**, and **X-ray crystallography** to determine the structure of its complexes [3] [4] [5].

## Navigating the Solubility Data Gap

The available scientific literature does not provide a definitive solubility value for SnF<sub>4</sub> in standard laboratory solvents. This is likely due to its reactive nature and tendency to form solvates or undergo reactions rather than simply dissolving.

To proceed with your work, I suggest:

- **Consulting Specialized Handbooks:** Physical data for inorganic compounds can often be found in resources like the *CRC Handbook of Chemistry and Physics* or *Lange's Handbook of Chemistry*.
- **Experimental Determination:** Given the lack of data, small-scale, controlled solubility tests in anhydrous solvents (like acetonitrile, nitromethane, or dichloromethane) under an inert atmosphere may be necessary.
- **Exploring Alternative Forms:** If solubility is critical, consider using a soluble SnF<sub>4</sub> adduct (like [SnF<sub>4</sub> (MeCN)<sub>2</sub>]) as a starting material [4].

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## References

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